

Exepanol CAS number and molecular weight

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Compound of Interest

Compound Name: Exepanol

Cat. No.: B1215814

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Exepanol: A Chemical Overview

For researchers, scientists, and drug development professionals, this document provides a concise summary of the available chemical information for **Exepanol**.

CAS Number: 77416-65-0 Molecular Weight: 193.24 g/mol

Chemical Property	Value	Source
CAS Number	77416-65-0	PubChem
Molecular Formula	C ₁₁ H ₁₅ NO ₂	PubChem
Molecular Weight	193.24 g/mol	PubChem
IUPAC Name	(3S,5R)-3-(methylamino)-2,3,4,5-tetrahydro-1-benzoxepin-5-ol	ChemicalBook[1]
Synonyms	KC-2450, Exepanolum	PubChem

Introduction

Exepanol is a chemical compound with the systematic name (3S,5R)-3-(methylamino)-2,3,4,5-tetrahydro-1-benzoxepin-5-ol[1]. It is identified by the CAS number 77416-65-0. This guide is intended to provide a technical overview of **Exepanol** for professionals in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **Exepanol** is presented in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol
Canonical SMILES	CN[C@H]1C--INVALID-LINK--O
InChI Key	JWUPWOYNGNTOKD-WCBMZHEXSA-N

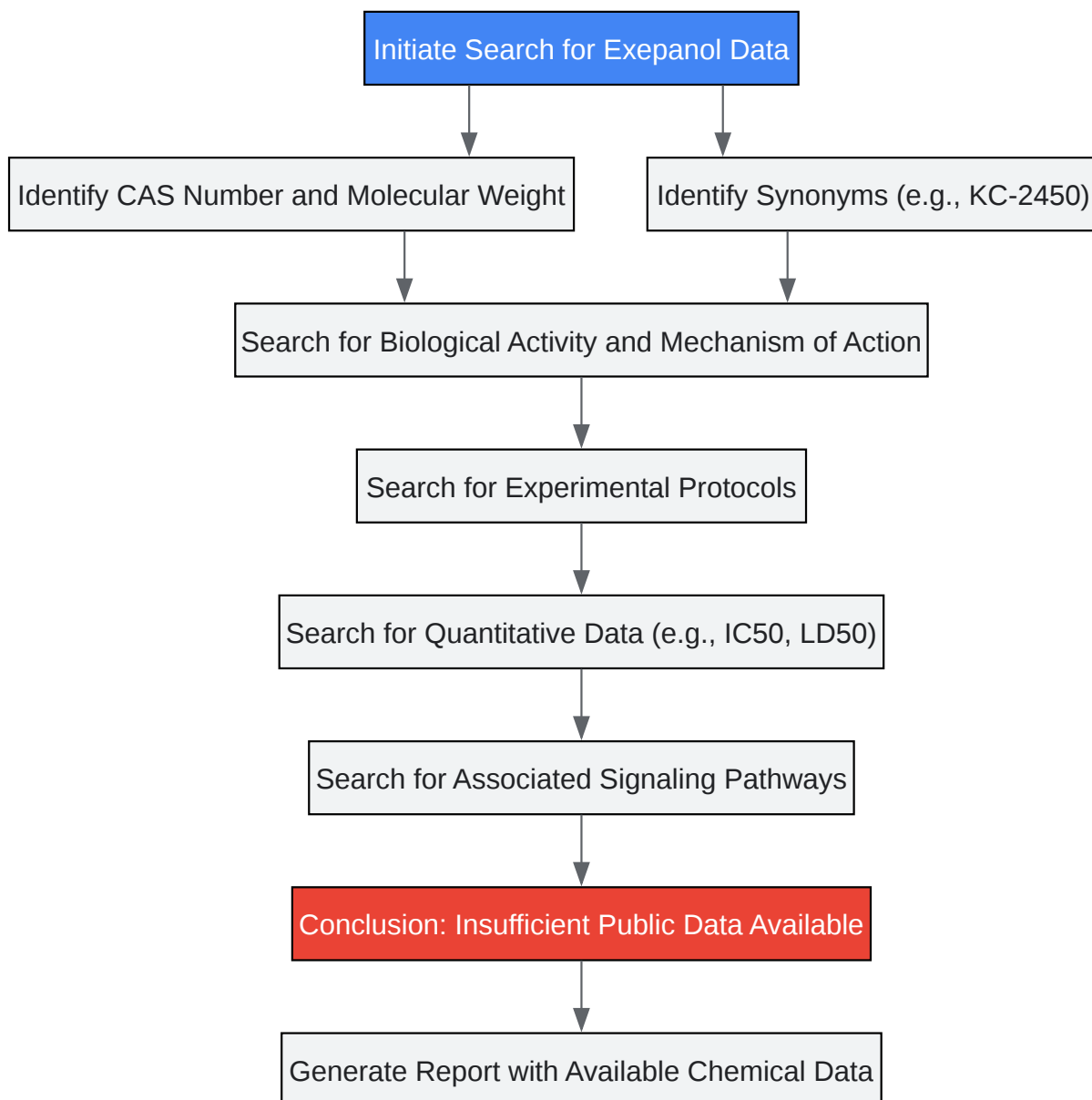
Experimental Data and Biological Activity

Despite a comprehensive search of scientific literature and chemical databases, there is a notable lack of publicly available information regarding the biological activity, mechanism of action, and experimental protocols for **Exepanol**. No significant research publications, clinical trial data, or detailed pharmacological studies associated with **Exepanol** or its synonym KC-2450 were identified.

Consequently, the core requirements for an in-depth technical guide, including quantitative data, detailed experimental methodologies, and signaling pathway diagrams, cannot be fulfilled at this time due to the absence of primary research in the public domain.

Logical Workflow for Information Retrieval

The process undertaken to gather information for this guide is outlined below. This workflow illustrates the systematic approach to sourcing technical data on a chemical compound.



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References

- 1. (3S,5R)-2,3,4,5-Tetrahydro-3-(methylamino)-1-benzoxepin-5-ol [chemicalbook.com]
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